

HS-1793 solubility in DMSO and other organic solvents.

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Compound of Interest

Compound Name: HS-1793

Cat. No.: B1663265

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HS-1793 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **HS-1793** in DMSO and other organic solvents. It includes troubleshooting advice, frequently asked questions, detailed experimental protocols, and relevant signaling pathway information to facilitate successful experimentation.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: I am having trouble dissolving **HS-1793** in DMSO. What could be the issue?

A1: Difficulty in dissolving **HS-1793** in DMSO can arise from a few factors. Firstly, ensure you are using a sufficient volume of DMSO for the amount of compound. More importantly, the quality of the DMSO is critical. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can significantly decrease the solubility of hydrophobic compounds like **HS-1793**. Always use fresh, anhydrous, or newly opened DMSO for the best results. Additionally, applying sonication can aid in the dissolution process.^[1]

Q2: What is the maximum concentration of **HS-1793** that can be achieved in DMSO?

A2: A concentration of up to 125 mg/mL (495.52 mM) of **HS-1793** in DMSO has been reported.^[1] However, achieving this concentration may require sonication to facilitate dissolution.^[1]

Q3: Can I dissolve **HS-1793** in solvents other than DMSO for my in vitro experiments?

A3: Yes, **HS-1793** can be dissolved in other organic solvents. For instance, a stock solution of 50 mM has been successfully prepared in absolute ethanol.[2][3] When choosing a solvent, always consider its compatibility with your specific cell culture or experimental model and its potential for cytotoxicity.

Q4: How should I prepare a stock solution of **HS-1793**?

A4: To prepare a stock solution, accurately weigh the desired amount of **HS-1793** powder. In a sterile environment, add the appropriate volume of high-purity, anhydrous solvent (e.g., DMSO or absolute ethanol) to achieve your target concentration. Vortex and/or sonicate the solution until the compound is completely dissolved. For example, to make a 50 mM stock solution in ethanol, you would dissolve 12.613 mg of **HS-1793** (Molecular Weight: 252.26 g/mol) in 1 mL of absolute ethanol.

Q5: How should I store my **HS-1793** stock solution?

A5: For long-term storage, it is recommended to store **HS-1793** stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[1] The powdered form of **HS-1793** is stable for up to 3 years when stored at -20°C.[1] Avoid repeated freeze-thaw cycles, which can degrade the compound. Aliquoting the stock solution into smaller, single-use volumes is highly recommended.

Q6: For my in vivo studies, what vehicle can I use to administer **HS-1793**?

A6: For in vivo administration, **HS-1793** has been successfully dissolved in phosphate-buffered saline (PBS) containing 0.1% v/v dimethyl sulfoxide (DMSO).[1] This formulation was used for intraperitoneal injections in a mouse xenograft model.[1]

Quantitative Solubility Data

The following table summarizes the known solubility of **HS-1793** in common organic solvents.

Solvent	Concentration	Molarity	Notes
DMSO	125 mg/mL	495.52 mM	Sonication is recommended. Use of non-hygroscopic DMSO is crucial. [1]
Absolute Ethanol	~12.6 mg/mL	50 mM	A stock solution of this concentration has been reported. [2] [3]

Experimental Protocol: Solubility Testing of HS-1793

This protocol outlines a general method for determining the solubility of **HS-1793** in a specific organic solvent.

Materials:

- **HS-1793** powder
- Anhydrous solvent of choice (e.g., DMSO, ethanol)
- Calibrated analytical balance
- Vortex mixer
- Sonicator bath
- Microcentrifuge tubes
- Pipettes and sterile tips

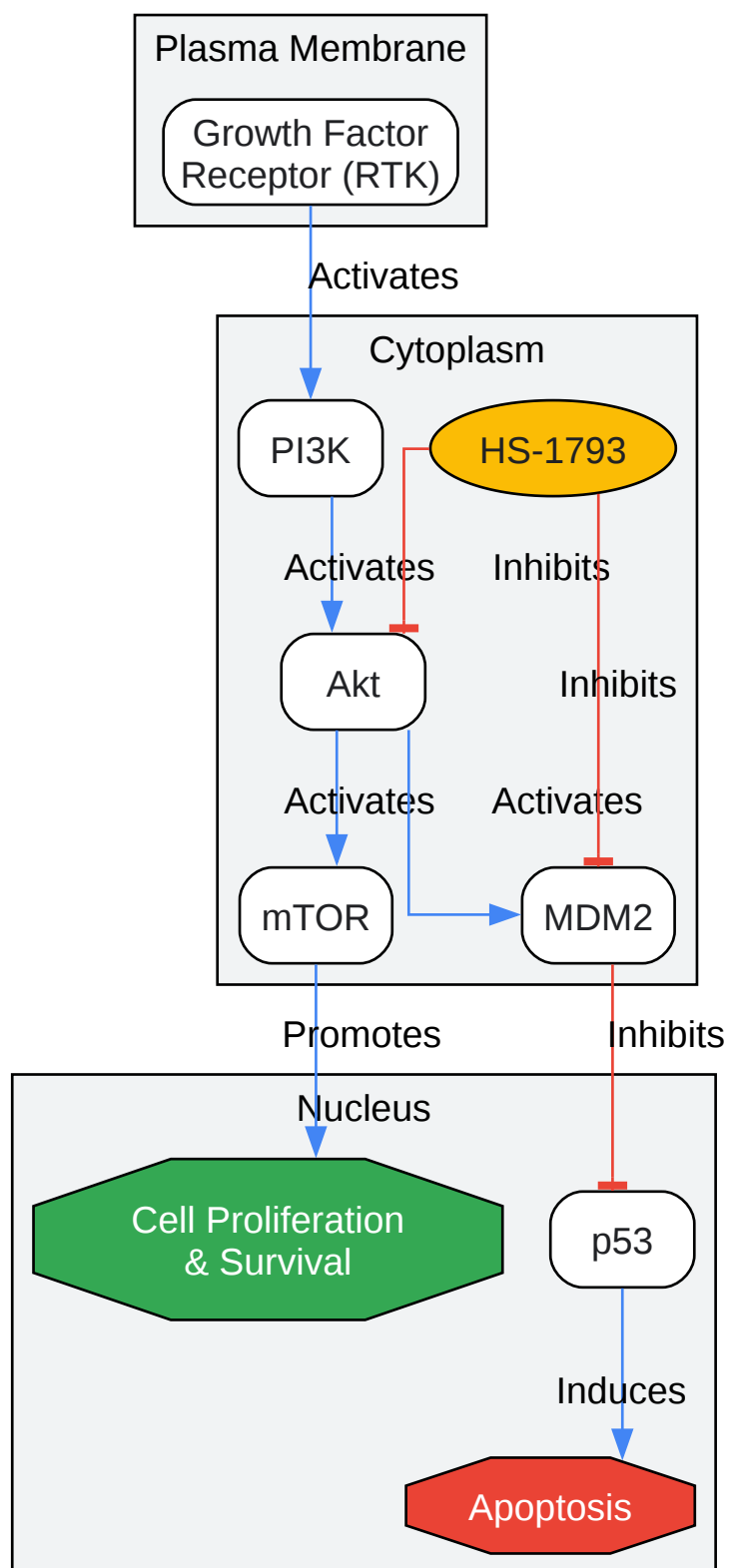
Methodology:

- Preparation: Accurately weigh a small amount of **HS-1793** (e.g., 1-5 mg) into a pre-weighed microcentrifuge tube.

- **Solvent Addition:** Add a small, precise volume of the chosen solvent to the tube to achieve a high target concentration (e.g., 100 mg/mL).
- **Dissolution:** Vortex the mixture vigorously for 1-2 minutes. If the compound does not fully dissolve, proceed to sonication.
- **Sonication:** Place the tube in a sonicator bath for 10-15 minutes. Visually inspect the solution for any remaining solid particles.
- **Incremental Solvent Addition:** If the compound is not fully dissolved, add small, precise increments of the solvent, vortexing and sonicating after each addition, until the solution becomes clear.
- **Equilibration:** Allow the solution to sit at room temperature for at least one hour to ensure it remains stable and does not precipitate.
- **Calculation:** Calculate the final concentration based on the initial mass of **HS-1793** and the total volume of solvent used for complete dissolution.

HS-1793 Signaling and Mechanism of Action

HS-1793 is a synthetic resveratrol analogue that exhibits anti-cancer properties through various mechanisms, including the induction of apoptosis and cell cycle arrest.^{[4][5][6]} It has been shown to inhibit the phosphorylation of Akt and ERK, key components of signaling pathways that regulate cell proliferation and survival.^[1] Furthermore, **HS-1793** can interfere with the interaction between p53 and its negative regulator MDM2, leading to p53 stabilization and the activation of downstream apoptotic pathways.^[5] The PI3K/Akt/mTOR pathway is a central regulator of cell growth and is often dysregulated in cancer, making it a relevant pathway for the action of compounds like **HS-1793**.^{[7][8][9][10][11]}



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Caption: Simplified signaling pathway showing the inhibitory effects of **HS-1793**.

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